

Amidosulfuron-13C2,d6: A Technical Guide for Sulfonylurea Herbicide Research

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Compound of Interest

Compound Name: Amidosulfuron-13C2,d6

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Amidosulfuron-13C2,d6**, a crucial tool in the research and analysis of sulfonylurea herbicides. This document details its properties, mechanism of action, and application in experimental settings, with a focus on providing actionable protocols and data for professionals in the field.

Introduction to Amidosulfuron and its Isotopic Variant

Amidosulfuron is a potent and selective sulfonylurea herbicide used for the control of a wide range of broadleaf weeds. Its efficacy stems from the targeted inhibition of a key enzyme in plant amino acid synthesis. For accurate quantification in complex matrices such as soil, water, and biological tissues, a stable isotope-labeled internal standard is indispensable.

Amidosulfuron-13C2,d6 serves this critical role, enabling precise and reliable measurements through isotope dilution mass spectrometry.^[1]

Physicochemical Properties

A clear understanding of the physicochemical properties of **Amidosulfuron-13C2,d6** is fundamental for its effective use in research. The following table summarizes its key characteristics.

Property	Value	Reference
Molecular Formula	C ₇ ¹³ C ₂ H ₉ D ₆ N ₅ O ₇ S ₂	[2][3][4]
Molecular Weight	377.39 g/mol	[2][3][4]
Appearance	White to Off-White Solid	[3]
Chemical Purity	>98% (Example value; refer to Certificate of Analysis)	-
Isotopic Enrichment	>99% for ¹³ C; >98% for D (Example value; refer to Certificate of Analysis)	-
Storage Conditions	Store at 4°C in a dry, dark place.	-

Note: Chemical purity and isotopic enrichment values are typically provided in the Certificate of Analysis from the supplier. The values presented here are for illustrative purposes.

Mechanism of Action: Inhibition of Acetolactate Synthase

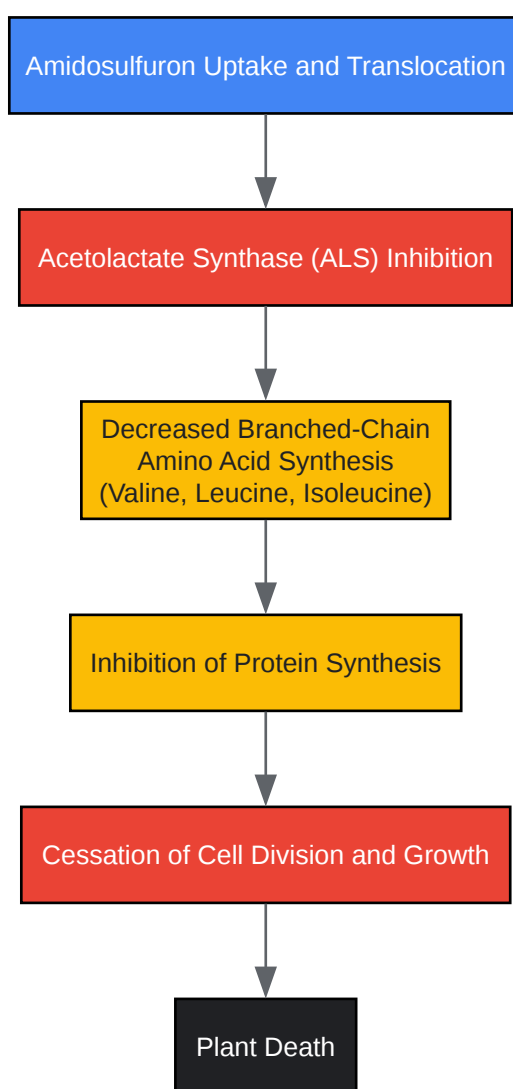
Amidosulfuron, like other sulfonylurea herbicides, exerts its phytotoxic effects by inhibiting the enzyme acetolactate synthase (ALS). ALS is a critical enzyme in the biosynthetic pathway of branched-chain amino acids (valine, leucine, and isoleucine) in plants and microorganisms.

The inhibition of ALS leads to a cascade of downstream effects, ultimately resulting in plant death. The key steps in this signaling pathway are:

- **Uptake and Translocation:** Amidosulfuron is absorbed by the roots and leaves of the plant and translocated throughout the plant via the xylem and phloem.
- **Binding to ALS:** Amidosulfuron binds to a specific site on the ALS enzyme, blocking the access of its natural substrates (pyruvate or α-ketobutyrate).
- **Inhibition of Amino Acid Synthesis:** The blockage of ALS activity leads to a rapid depletion of the essential branched-chain amino acids.

- Cessation of Cell Division and Growth: Without these vital amino acids, protein synthesis and cell division are halted, leading to the cessation of plant growth.
- Phytotoxic Effects: The accumulation of toxic intermediates and the overall disruption of metabolism result in visible symptoms of phytotoxicity, including chlorosis, necrosis, and eventual plant death.

Mechanism of Action of Amidosulfuron



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Mechanism of Action of Amidosulfuron

Experimental Protocols: Quantification of Amidosulfuron in Soil

The following protocol provides a detailed methodology for the extraction and quantification of amidosulfuron from soil samples using **Amidosulfuron-13C2,d6** as an internal standard.

Materials and Reagents

- Amidosulfuron analytical standard
- **Amidosulfuron-13C2,d6** internal standard solution (e.g., 1 µg/mL in acetonitrile)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid
- Sodium chloride
- Anhydrous magnesium sulfate
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Centrifuge tubes (50 mL)
- Syringe filters (0.22 µm)
- LC-MS/MS system

Sample Preparation and Extraction

- Spiking: Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube. Spike the sample with a known amount of **Amidosulfuron-13C2,d6** internal standard solution.

- Extraction: Add 10 mL of acetonitrile to the soil sample. Vortex vigorously for 1 minute.
- Salting out: Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride. Vortex immediately for 1 minute.
- Centrifugation: Centrifuge the sample at 4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE): Transfer the supernatant (acetonitrile layer) to a new 15 mL centrifuge tube containing 150 mg of PSA and 900 mg of anhydrous magnesium sulfate. Vortex for 30 seconds.
- Centrifugation: Centrifuge at 4000 rpm for 5 minutes.
- Filtration: Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

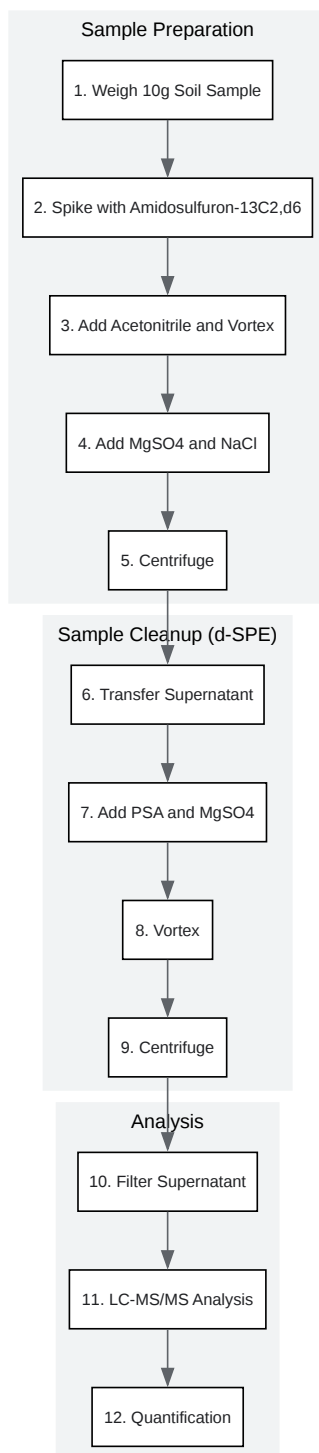
LC-MS/MS Analysis

- LC Column: C18 column (e.g., 2.1 x 100 mm, 2.6 µm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate amidosulfuron from matrix interferences.
- Injection Volume: 5 µL
- Ionization Mode: Electrospray Ionization (ESI), positive mode
- MRM Transitions:
 - Amidosulfuron: Precursor ion > Product ion 1, Precursor ion > Product ion 2
 - **Amidosulfuron-13C2,d6**: Precursor ion > Product ion 1, Precursor ion > Product ion 2

Quantification

The concentration of amidosulfuron in the soil sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve prepared with known concentrations of amidosulfuron and a constant concentration of the internal standard.

Experimental Workflow for Amidosulfuron Analysis in Soil

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Workflow for Amidosulfuron Analysis

Data Presentation

The use of an isotopically labeled internal standard significantly improves the accuracy and precision of quantification. Below is a sample data table illustrating the kind of results that can be obtained.

Sample ID	Amidosulfuron Peak Area	Amidosulfuron - ¹³ C ₂ ,d ₆ Peak Area	Peak Area Ratio	Calculated Concentration (ng/g)
Blank	ND	150,000	-	ND
Standard 1 (1 ng/g)	10,000	148,000	0.0676	1.0
Standard 2 (5 ng/g)	52,000	152,000	0.3421	5.0
Standard 3 (10 ng/g)	105,000	149,000	0.7047	10.0
Soil Sample 1	35,000	151,000	0.2318	3.4
Soil Sample 2	78,000	147,000	0.5306	7.8

ND: Not Detected

Conclusion

Amidosulfuron-¹³C₂,d₆ is an essential tool for researchers and scientists studying sulfonylurea herbicides. Its use as an internal standard in isotope dilution mass spectrometry provides a robust and reliable method for the accurate quantification of amidosulfuron in various environmental and biological matrices. The detailed protocols and understanding of its mechanism of action provided in this guide will aid in the design and execution of rigorous scientific studies.

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